

# Application Notes and Protocols for Utilizing GSK1059865 in Conditioned Place Preference Studies

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## Compound of Interest

Compound Name: GSK1059865

Cat. No.: B15620036

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## Introduction

These application notes provide a comprehensive guide for the use of **GSK1059865**, a potent and selective orexin-1 receptor (OX1R) antagonist, in conditioned place preference (CPP) paradigms. The orexin system is critically involved in reward-seeking behaviors, and OX1R antagonists have emerged as valuable tools for investigating the motivational aspects of drug and non-drug rewards. **GSK1059865** can be utilized to probe the role of the orexin system in the acquisition, expression, and reinstatement of reward-associated memories. This document outlines the mechanism of action of **GSK1059865**, detailed protocols for its use in CPP studies, and expected data outcomes.

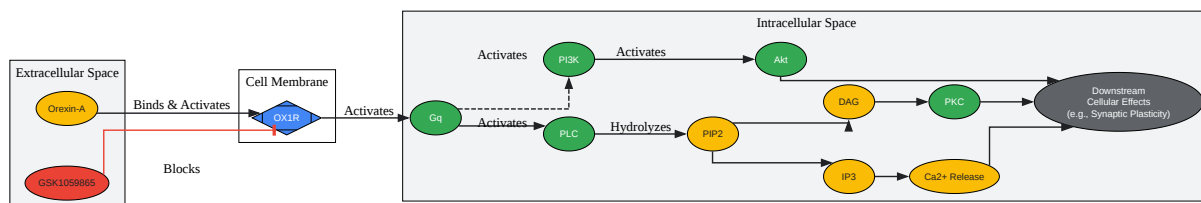
## Mechanism of Action of GSK1059865

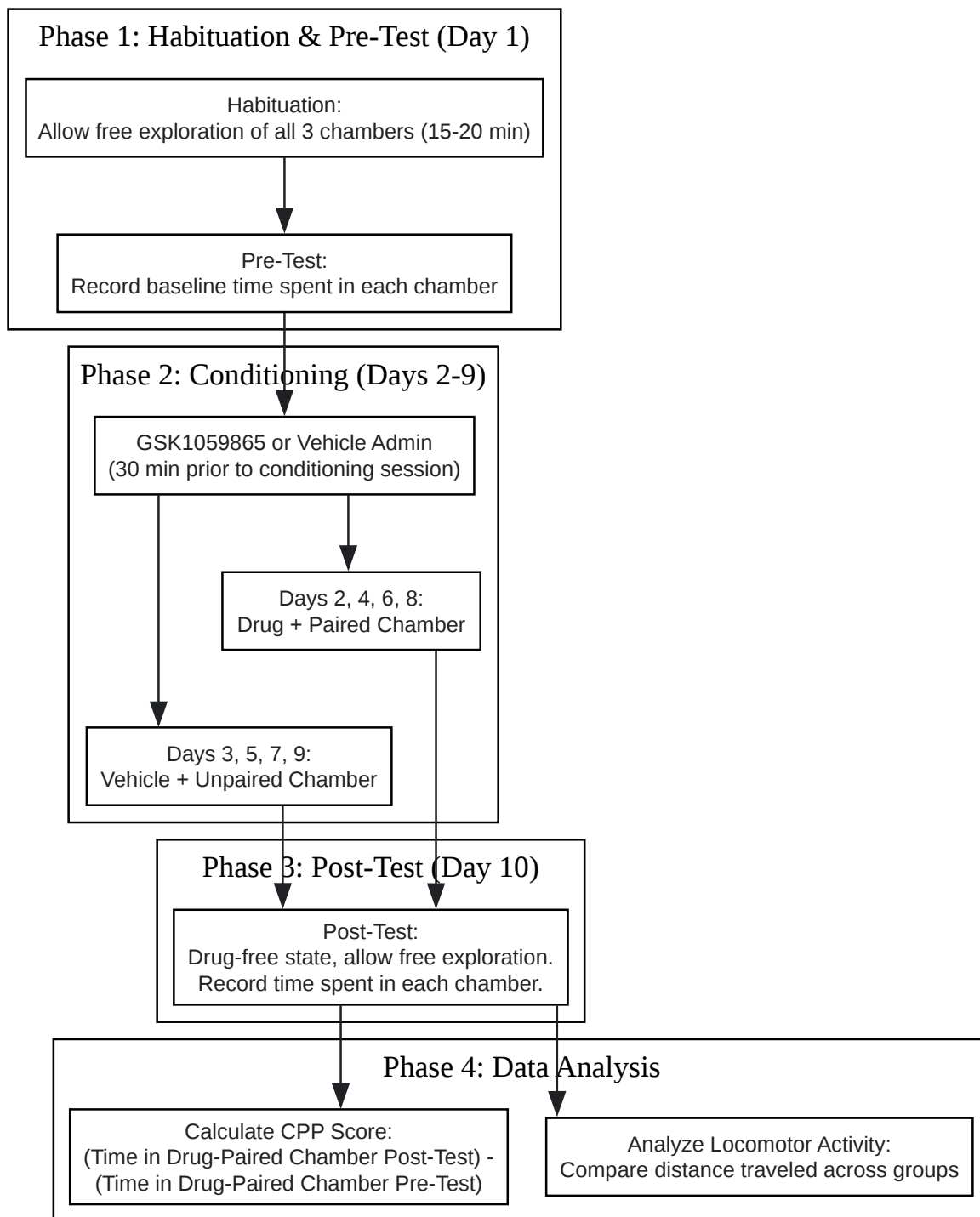
**GSK1059865** is a high-affinity, selective antagonist of the orexin-1 receptor (OX1R), a G-protein coupled receptor (GPCR). The endogenous ligands for orexin receptors, orexin-A and orexin-B, are neuropeptides produced in the lateral hypothalamus that play a crucial role in

regulating arousal, motivation, and reward. Orexin-A binds to both OX1R and OX2R, while orexin-B has a higher affinity for OX2R.

The rewarding effects of many drugs of abuse are, in part, mediated by the activation of the orexin system. By selectively blocking the OX1R, **GSK1059865** can attenuate the reinforcing properties of these substances. The primary signaling cascade initiated by orexin-A binding to OX1R involves the coupling to Gq proteins, which in turn activates phospholipase C (PLC). PLC activation leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca<sup>2+</sup>) stores, while DAG activates protein kinase C (PKC). Downstream of this canonical pathway, evidence suggests a link to the phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway, which is a critical regulator of cell survival and synaptic plasticity. By competitively binding to OX1R, **GSK1059865** prevents the initiation of this signaling cascade, thereby inhibiting the downstream cellular effects of orexin-A.

## Orexin-1 Receptor Signaling Pathway





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